

In-Depth Technical Guide to WD6305: A Potent METTL3-METTL14 PROTAC Degradator

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Compound of Interest

Compound Name: WD6305

Cat. No.: B15135734

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **WD6305**, a potent and selective Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of the METTL3-METTL14 methyltransferase complex. This document details its mechanism of action, key experimental findings, and the methodologies used for its characterization.

Chemical Structure and Properties

WD6305 is a heterobifunctional molecule that links a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase to UZH2, a small molecule inhibitor of the N6-adenosine-methyltransferase METTL3.^[1] This design allows for the recruitment of the METTL3-METTL14 complex to the VHL E3 ligase, leading to its ubiquitination and subsequent degradation by the proteasome.

A high-resolution 2D chemical structure of **WD6305** is presented below:

 WD6305 Chemical Structure

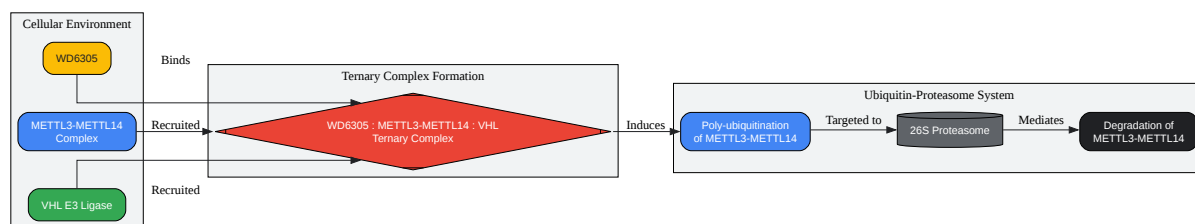
Caption: 2D Chemical Structure of **WD6305**.

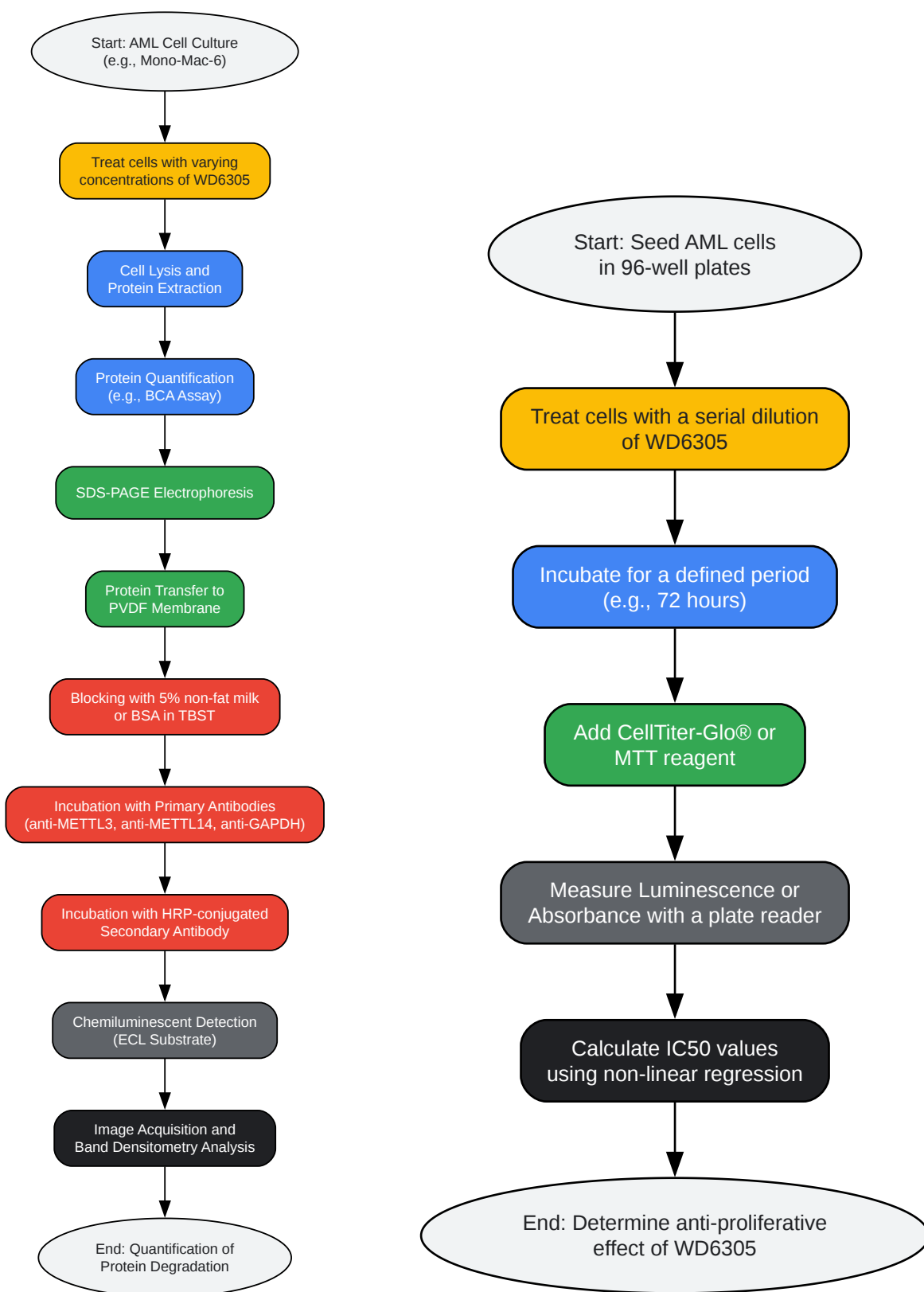
Table 1: Chemical and Physical Properties of **WD6305**

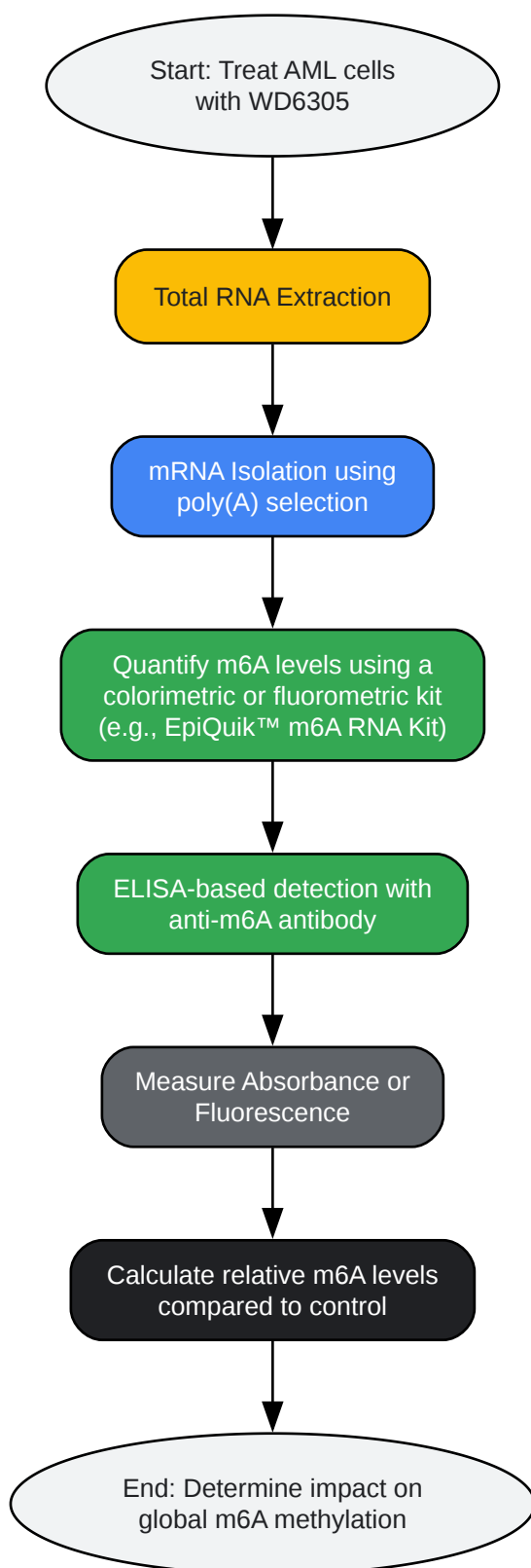
Property	Value	Source
Chemical Formula	C63H76F5N11O7S	GlpBio Product Data Sheet
Molecular Weight	1226.4 g/mol (TFA salt)	GlpBio Product Data Sheet
Molecular Weight	1112.38 g/mol (free base)	IUPHAR/BPS Guide to PHARMACOLOGY[1]
Solubility	Soluble in DMSO	GlpBio Product Data Sheet
CAS Number	Not available	N/A
Purity	≥98.06%	MedChemExpress

Mechanism of Action: PROTAC-Mediated Degradation

WD6305 functions as a PROTAC, a molecule designed to hijack the cell's natural protein disposal system, the ubiquitin-proteasome system (UPS), to eliminate a specific target protein. [2] The mechanism involves the formation of a ternary complex between **WD6305**, the target protein (METTL3-METTL14 complex), and an E3 ubiquitin ligase (VHL).







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References

- 1. researchgate.net [researchgate.net]
- 2. Structure-guided design of a methyltransferase-like 3 (METTL3) proteolysis targeting chimera (PROTAC) incorporating an indole–nicotinamide chemotype - PMC [pmc.ncbi.nlm.nih.gov]
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